

Carbazole-9-ethanol: A Comprehensive Technical Guide to Health and Safety

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Carbazole-9-ethanol

Cat. No.: B075786

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals


This in-depth guide provides essential health and safety information for the handling and management of **Carbazole-9-ethanol** (CAS No. 1484-14-6). The following sections detail the compound's hazardous properties, recommended handling procedures, and emergency protocols to ensure a safe laboratory environment.

Hazard Identification and Classification

Carbazole-9-ethanol is classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, and eye contact.^[1] Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **Carbazole-9-ethanol** presents the following hazards:

- Skin Irritation (Category 2): Causes skin irritation.^{[2][3]}
- Serious Eye Irritation (Category 2): Causes serious eye irritation.^{[2][3]}
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System: May cause respiratory irritation.

GHS Pictogram:

 alt text

Signal Word: Warning

Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P312: Call a POISON CENTER/doctor if you feel unwell.
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.
- P501: Dispose of contents/container to an approved waste disposal plant.

Toxicological and Physical Data

Comprehensive toxicological data for **Carbazole-9-ethanol**, such as LD50 and LC50 values, are not readily available in published literature. However, information on the parent compound, carbazole, suggests that it may have carcinogenic properties based on animal studies. No

established occupational exposure limits (OELs), such as Permissible Exposure Limits (PELs) or Threshold Limit Values (TLVs), have been set for **Carbazole-9-ethanol**.

The following tables summarize the available physical and chemical properties of **Carbazole-9-ethanol**.

Table 1: Physical and Chemical Properties of **Carbazole-9-ethanol**

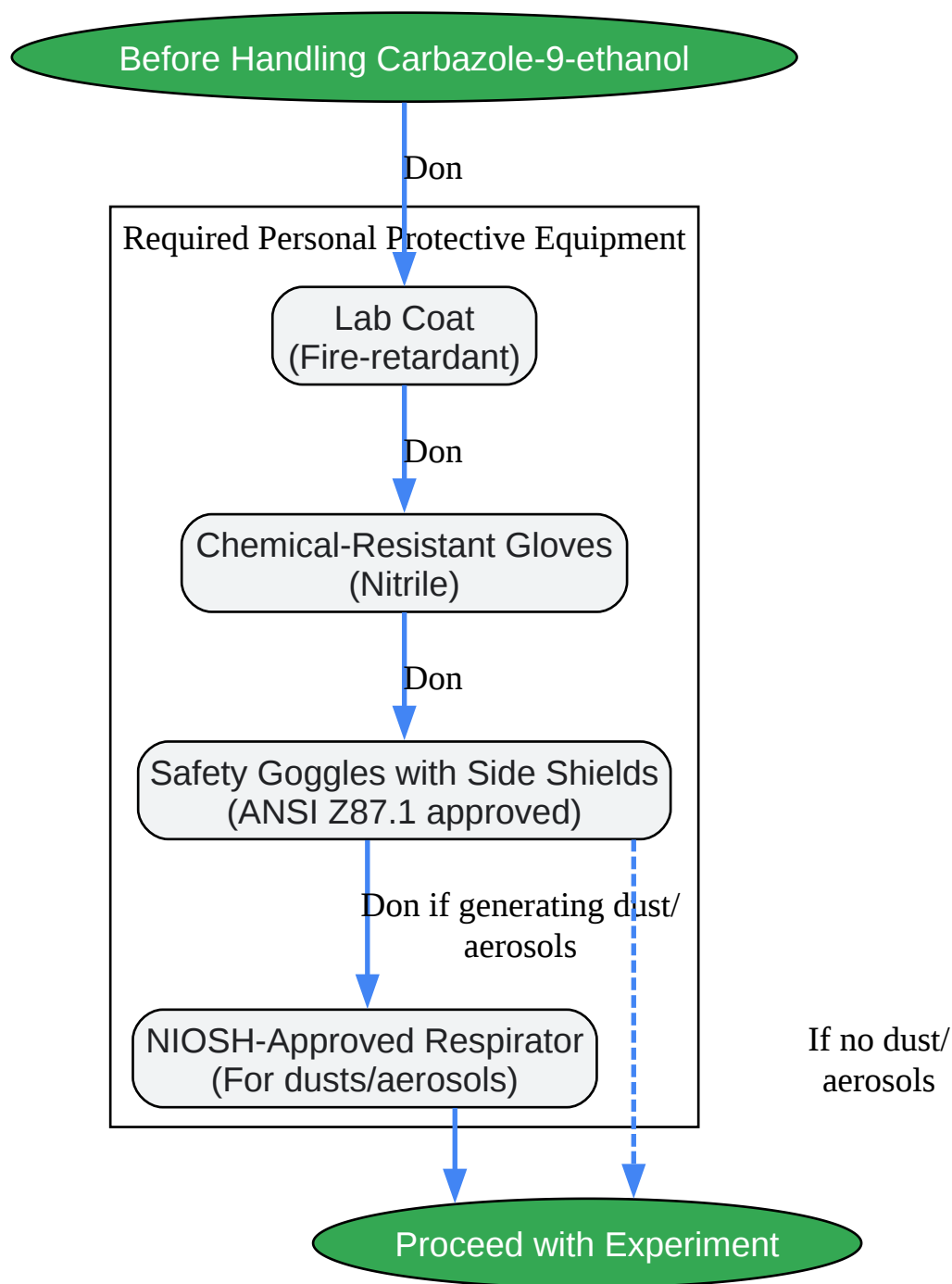
Property	Value
Molecular Formula	C ₁₄ H ₁₃ NO
Molecular Weight	211.26 g/mol
Appearance	Off-white fluffy crystalline powder
Melting Point	78-82 °C
Boiling Point	414.7 °C at 760 mmHg
Flash Point	204.6 °C
Density	1.17 g/cm ³
Vapor Pressure	1.27E-07 mmHg at 25°C
Storage Temperature	Room Temperature, sealed in a dry environment

Experimental Protocols for Safe Handling

Adherence to strict safety protocols is mandatory when working with **Carbazole-9-ethanol**. The following procedures are designed to minimize exposure and ensure a safe working environment.

Personal Protective Equipment (PPE)

A comprehensive selection of PPE is required to prevent contact with **Carbazole-9-ethanol**.



[Click to download full resolution via product page](#)

*Personal Protective Equipment (PPE) Workflow for Handling **Carbazole-9-ethanol**.*

Engineering Controls

- Fume Hood: All handling of **Carbazole-9-ethanol** that may generate dust or aerosols should be conducted in a certified chemical fume hood to minimize inhalation exposure.

- Ventilation: Ensure the laboratory is well-ventilated.
- Eyewash Station and Safety Shower: An operational and easily accessible eyewash station and safety shower are mandatory in the work area.

Handling and Storage Procedures

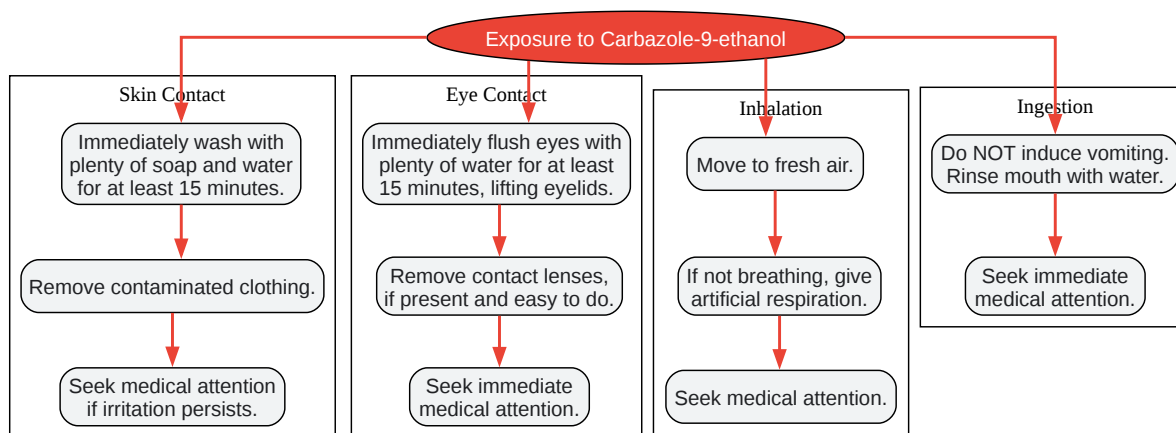
- Handling:
 - Avoid contact with skin, eyes, and clothing.
 - Wash hands thoroughly after handling.
 - Minimize dust generation and accumulation.
 - Use in a well-ventilated area.
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated area.
 - Store away from incompatible materials such as strong oxidizing agents.

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency involving **Carbazole-9-ethanol**.

First Aid Measures

The following diagram outlines the initial first aid steps to be taken upon exposure.



[Click to download full resolution via product page](#)

*First Aid Protocol for **Carbazole-9-ethanol** Exposure.*

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: In case of contact, immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid if irritation develops or persists.
- Inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.
- Ingestion: If swallowed, do NOT induce vomiting. Get medical aid immediately. Call a poison control center.

Spills and Leaks

- Minor Spills:

- Ensure adequate ventilation.
- Wear appropriate PPE.
- Absorb the spill with an inert material (e.g., vermiculite, sand, or earth).
- Place in a suitable, closed container for disposal.
- Major Spills:
 - Evacuate the area.
 - Contact your institution's Environmental Health and Safety (EHS) department immediately.
 - Prevent the spill from entering drains or waterways.

Disposal Considerations

Carbazole-9-ethanol and its containers must be disposed of as hazardous waste.

- Waste Disposal: Dispose of contents and container in accordance with all local, regional, national, and international regulations. Contact a licensed professional waste disposal service to dispose of this material.
- Container Disposal: Do not reuse empty containers. Dispose of them as unused product.

The following workflow illustrates the proper disposal procedure.



[Click to download full resolution via product page](#)

*Workflow for the Disposal of **Carbazole-9-ethanol** Waste.*

This guide is intended to provide comprehensive health and safety information for the handling of **Carbazole-9-ethanol**. It is imperative that all users of this compound familiarize themselves with this information and adhere to the recommended safety protocols. Always consult your institution's specific safety guidelines and the most recent Safety Data Sheet (SDS) for **Carbazole-9-ethanol** before use.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. aksci.com [aksci.com]
- 2. fishersci.com [fishersci.com]
- 3. Carbazole-9-ethanol | C₁₄H₁₃NO | CID 228287 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Carbazole-9-ethanol: A Comprehensive Technical Guide to Health and Safety]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b075786#health-and-safety-information-for-carbazole-9-ethanol-handling]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

